

In Silico Toxicological Assessment of N-nitroso-esmolol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-nitroso-esmolol*

Cat. No.: *B16333051*

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Introduction

N-nitroso compounds, or nitrosamines, are classified as a "cohort of concern" due to their potential for high carcinogenic potency.[1][2] The presence of N-nitroso impurities in pharmaceutical products is a significant safety concern for regulatory bodies and manufacturers. **N-nitroso-esmolol** is a potential impurity arising from the synthesis or degradation of Esmolol, a short-acting beta-1 adrenergic receptor antagonist.[3] Given the challenges and ethical considerations of animal testing, in silico (computational) toxicology offers a rapid and cost-effective approach to predict the potential toxicity of such impurities.[4][5] This technical guide provides an in-depth overview of the methodologies and data pertinent to the in silico toxicity prediction of **N-nitroso-esmolol**.

Physicochemical Properties of N-nitroso-esmolol

A summary of the computed physicochemical properties of **N-nitroso-esmolol** is presented in Table 1. These properties are foundational for many quantitative structure-activity relationship (QSAR) models.

Property	Value	Source
Molecular Formula	C16H24N2O5	PubChem[6]
Molecular Weight	324.37 g/mol	PubChem[6]
XLogP3	2.1	PubChem[6]
Hydrogen Bond Donor Count	1	PubChem[6]
Hydrogen Bond Acceptor Count	6	PubChem[6]
Rotatable Bond Count	9	PubChem[6]

Regulatory Context and Available Toxicological Data

While extensive experimental data for **N-nitroso-esmolol** is not publicly available, the U.S. Food and Drug Administration (FDA) has established an Acceptable Intake (AI) limit for this specific nitrosamine drug substance-related impurity (NDSRI).

Parameter	Value	Source
FDA Acceptable Intake (AI)	1500 ng/day	Veeprho[7]

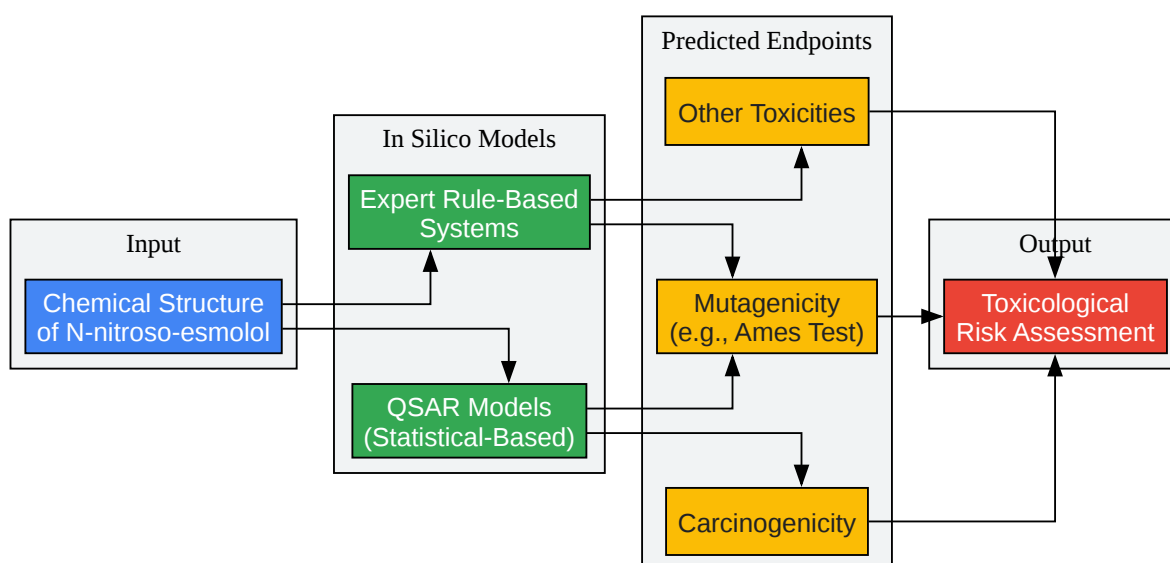
A material safety data sheet for **N-nitroso-esmolol** indicates that there is no data available for key toxicological endpoints such as acute toxicity, skin corrosion/irritation, germ cell mutagenicity, and carcinogenicity.[8] This lack of empirical data underscores the critical role of in silico predictive models in risk assessment.

In Silico Toxicity Prediction: Methodologies and Protocols

The prediction of chemical toxicity, particularly genotoxicity and carcinogenicity, through computational means is a well-established practice.[9] These methods generally fall into two categories: expert rule-based systems and statistical-based (QSAR) models.

Experimental Protocols: A Generalized In Silico Workflow

The process for in silico toxicity prediction of a compound like **N-nitroso-esmolol** typically follows a structured workflow. This involves leveraging various computational models to assess different toxicological endpoints.



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Caption: Generalized workflow for in silico toxicity prediction.

1. Quantitative Structure-Activity Relationship (QSAR) Models: QSAR models are mathematical representations that correlate a compound's chemical structure with its biological activity.^[10]

The development of a QSAR model involves:

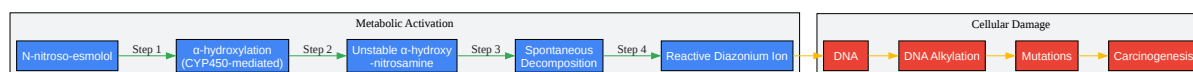
- **Data Collection:** A training set of diverse chemicals with known experimental toxicity data is compiled.

- **Molecular Descriptor Calculation:** Numerical descriptors representing the physicochemical properties and structural features of the molecules are calculated.
- **Model Building:** Statistical methods such as multiple linear regression, partial least squares, or machine learning algorithms (e.g., Support Vector Machines, Random Forests) are used to build a predictive model.[4][5]
- **Validation:** The model's predictive power is assessed using cross-validation and an external set of chemicals not used in model development.

2. **Expert Rule-Based Systems:** These systems consist of a knowledge base of rules derived from established toxicological knowledge and expert analysis. These rules identify structural alerts (toxicophores) within a chemical structure that are associated with specific toxicities. An example of a widely used expert system is DEREK (Deductive Estimation of Risk from Existing Knowledge).

Signaling Pathways: Metabolic Activation of N-nitrosamines

A critical aspect of N-nitrosamine toxicity is their requirement for metabolic activation to exert their carcinogenic effects.[2] This process is primarily mediated by cytochrome P450 (CYP) enzymes.[1] The key initial step is α -carbon hydroxylation, which leads to the formation of a reactive diazonium ion that can alkylate DNA.[11][12]



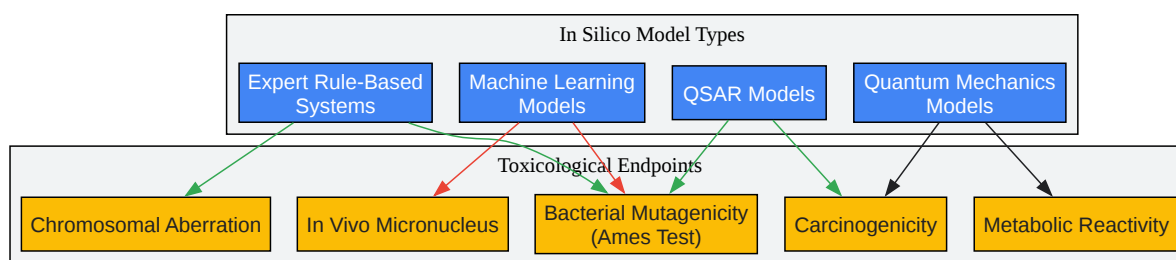
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Caption: Metabolic activation pathway of N-nitrosamines.

Predicted Toxicological Endpoints for N-nitroso-esmolol

A comprehensive in silico assessment of **N-nitroso-esmolol** would involve predictions for several key toxicological endpoints. While specific prediction results for this compound are not readily available in the public domain, a recent study on Esmolol impurities did utilize QSAR models to predict the toxicity of other degradation products.[13]

The relationship between different in silico models and the toxicological endpoints they predict is crucial for a weight-of-evidence approach in risk assessment.



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Caption: Relationship between in silico models and endpoints.

Summary of In Silico Models and Predicted Endpoints

In Silico Model Type	Predicted Endpoint(s)	Description
QSAR Models	Bacterial Mutagenicity, Carcinogenicity	Statistical models that correlate chemical structures with toxicological outcomes. [10]
Expert Rule-Based Systems	Mutagenicity, Chromosomal Aberrations	Utilize predefined structural alerts to identify potential toxicophores within a molecule.
Machine Learning Models	Genotoxicity	Employ algorithms like Support Vector Machines (SVM) and Random Forests (RF) to classify compounds based on learned patterns from large datasets. [4] [5]
Quantum Mechanics (QM) Models	Metabolic Reactivity, Carcinogenic Potency	Calculate electronic properties to model chemical reactivity and the energetics of metabolic activation pathways. [14]

Conclusion

The in silico toxicological prediction for **N-nitroso-esmolol** is a necessary step in its risk assessment, particularly due to the absence of comprehensive experimental data. By employing a suite of computational tools, including QSAR, expert systems, and machine learning models, it is possible to predict key toxicological endpoints such as mutagenicity and carcinogenicity. The metabolic activation pathway, initiated by α -carbon hydroxylation, is a critical consideration in the assessment of nitrosamines. While the FDA has set an acceptable intake limit for **N-nitroso-esmolol**, a detailed in silico analysis provides deeper mechanistic insights and supports a robust, weight-of-evidence-based safety evaluation for this potential pharmaceutical impurity.

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